

purification of 4,7-Dimethoxy-1-indanone by recrystallization

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Compound of Interest

Compound Name: 4,7-Dimethoxy-1-indanone

Cat. No.: B110822

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An Application Note and Protocol for the Purification of **4,7-Dimethoxy-1-indanone** by Recrystallization

Application Note

Introduction

4,7-Dimethoxy-1-indanone is a valuable intermediate in the synthesis of various biologically active molecules and pharmaceutical compounds. The purity of this compound is critical for the success of subsequent synthetic steps and for ensuring the desired biological activity and safety profile of the final products. Recrystallization is a fundamental and highly effective technique for the purification of solid organic compounds. This application note provides a detailed protocol for the purification of **4,7-Dimethoxy-1-indanone** by recrystallization, aimed at removing impurities such as starting materials, by-products, and colored contaminants.

Principle of Recrystallization

Recrystallization is based on the differential solubility of a compound and its impurities in a chosen solvent or solvent system. The ideal recrystallization solvent will dissolve the target compound sparingly at room temperature but will have high solubility at an elevated temperature. Impurities should either be highly soluble in the solvent at all temperatures (to remain in the mother liquor) or insoluble (to be removed by hot filtration). By dissolving the impure solid in a hot solvent and then allowing it to cool slowly, the target compound will crystallize out in a purer form, leaving the impurities behind in the solution.

Solvent Selection

The choice of solvent is crucial for a successful recrystallization. Based on the solubility data of the structurally similar 5,6-dimethoxy-1-indanone, esters and ketones generally exhibit higher solvency than alcohols.^[1] However, alcohols like ethanol and methanol are commonly used for the recrystallization of indanone derivatives.^{[2][3]} Ethanol is often a good choice as it is relatively volatile, allowing for easy removal from the purified crystals, and it is less toxic than methanol. For **4,7-Dimethoxy-1-indanone**, a mixed solvent system, such as ethanol/water or ethyl acetate/hexane, can also be effective if a single solvent does not provide the desired solubility profile. This protocol will focus on the use of ethanol as the primary recrystallization solvent.

Expected Outcomes

Properly executed recrystallization should yield **4,7-Dimethoxy-1-indanone** as a crystalline solid with improved purity. The physical appearance should change from a potentially discolored (e.g., yellow or brown) crude product to white or off-white crystals. The melting point of the purified product should be sharp and within the literature range of 122-125 °C.^{[4][5]}

Data Presentation

The following table summarizes the key physical and chemical properties of **4,7-Dimethoxy-1-indanone** and the anticipated results of the purification process.

Parameter	Value/Expected Outcome
Chemical Name	4,7-Dimethoxy-1-indanone
CAS Number	52428-09-8[6][4][7][8]
Molecular Formula	C ₁₁ H ₁₂ O ₃ [6][4][7][8]
Molecular Weight	192.21 g/mol [6][4][7][8]
Appearance (Crude)	Yellow to brown solid
Appearance (Purified)	White to off-white crystalline solid
Melting Point (Crude)	Broad range, lower than 122 °C
Melting Point (Purified)	122-125 °C (sharp)[4][5]
Purity (Crude)	Typically <95%
Purity (Purified)	≥97%

Experimental Protocol: Recrystallization of 4,7-Dimethoxy-1-indanone

This protocol details the procedure for purifying **4,7-Dimethoxy-1-indanone** using ethanol as the recrystallization solvent.

Materials and Equipment

- Crude **4,7-Dimethoxy-1-indanone**
- Ethanol (95% or absolute)
- Activated carbon (optional, for removing colored impurities)
- Erlenmeyer flasks
- Hot plate with magnetic stirring
- Condenser (optional, to prevent solvent loss)

- Buchner funnel and flask
- Filter paper
- Spatula
- Glass rod
- Ice bath
- Vacuum oven or desiccator

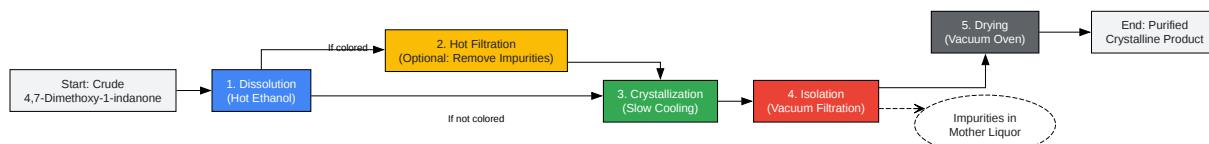
Procedure

- Dissolution:
 - Place the crude **4,7-Dimethoxy-1-indanone** in an Erlenmeyer flask of an appropriate size (the solvent should not fill more than half the flask).
 - Add a minimal amount of ethanol to just cover the solid.
 - Gently heat the mixture on a hot plate with stirring. Add more ethanol portion-wise until the solid completely dissolves. It is important to use the minimum amount of hot solvent to ensure good recovery.
 - If colored impurities are present, remove the flask from the heat, allow it to cool slightly, and add a small amount of activated carbon. Reheat the solution to boiling for a few minutes.
- Hot Filtration (if activated carbon was used):
 - If activated carbon was added, perform a hot filtration to remove it. This step should be done quickly to prevent premature crystallization.
 - Preheat a clean Erlenmeyer flask and a funnel (a stemless funnel is ideal) on the hot plate.

- Place a fluted filter paper in the funnel and pour the hot solution through it into the clean, preheated flask.
- Crystallization:
 - Cover the flask with a watch glass or loosely with aluminum foil to prevent solvent evaporation and contamination.
 - Allow the solution to cool slowly to room temperature. Slow cooling is essential for the formation of large, pure crystals.
 - Once the flask has reached room temperature and crystal formation appears to be complete, place the flask in an ice bath for at least 30 minutes to maximize the yield of crystals.
- Isolation of Crystals:
 - Set up a Buchner funnel with a piece of filter paper that fits snugly and covers all the holes.
 - Wet the filter paper with a small amount of cold ethanol to ensure it is sealed to the funnel.
 - Turn on the vacuum and pour the cold crystalline mixture into the Buchner funnel.
 - Wash the crystals with a small amount of ice-cold ethanol to remove any remaining mother liquor. Use a minimal amount of cold solvent to avoid dissolving the product.
 - Keep the vacuum on to pull air through the crystals for several minutes to help them dry.
- Drying:
 - Carefully remove the filter paper with the purified crystals from the funnel.
 - Place the crystals in a pre-weighed watch glass or drying dish.
 - Dry the crystals in a vacuum oven at a temperature well below the melting point (e.g., 40-50 °C) or in a desiccator under vacuum until a constant weight is achieved.

- Characterization:
 - Determine the yield of the purified product.
 - Measure the melting point of the dried crystals. A sharp melting point close to the literature value indicates high purity.
 - Further analysis by techniques such as NMR, IR, or chromatography can be performed to confirm the identity and purity of the compound.

Visualizations



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Caption: Workflow for the purification of **4,7-Dimethoxy-1-indanone** via recrystallization.

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